

5-Bromopyridine-3-sulfonamide safety and handling

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Compound of Interest

Compound Name: **5-Bromopyridine-3-sulfonamide**

Cat. No.: **B1281076**

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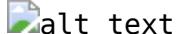
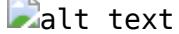
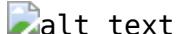
Chemical Identification and Physical Properties

5-Bromopyridine-3-sulfonamide is a sulfonamide derivative used in research and development.^{[1][2]} It is critical to be aware of its specific identifiers and physical characteristics to ensure proper handling and storage.

Property	Value	Reference
Chemical Name	5-Bromopyridine-3-sulfonamide	[3] [4]
CAS Number	62009-33-0	[4] [5] [6]
Molecular Formula	C ₅ H ₅ BrN ₂ O ₂ S	[4] [5] [6]
Molecular Weight	237.07 g/mol	[3] [4] [6]
Physical Form	Solid	[3]
Boiling Point	396.7 °C	[5]
Flash Point	171 °C	[5]
Storage Temperature	4°C	[4]
SMILES	NS(=O) (=O)C1=CC(Br)=CN=C1	[3]
InChI Key	ZJAYGKNATMSZH2- UHFFFAOYSA-N	[3]

Hazard Identification and Classification

5-Bromopyridine-3-sulfonamide is classified as a hazardous substance. The primary hazards are associated with its acute oral toxicity. Related compounds also indicate risks of skin, eye, and respiratory irritation.[\[3\]](#)[\[7\]](#)

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 3)		Danger	H301: Toxic if swallowed.[3]
Skin Corrosion/Irritation		Warning	H315: Causes skin irritation.[7]
Serious Eye Damage/Irritation		Warning	H319: Causes serious eye irritation.[7]
Specific target organ toxicity		Warning	H335: May cause respiratory irritation.[7]

Precautionary Statements Summary:

Code	Statement	Reference
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[7]
P264	Wash skin thoroughly after handling.	[7]
P270	Do not eat, drink or smoke when using this product.	[8]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[7]
P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.	[3]
P330	Rinse mouth.	[3]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	[7]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[7]
P405	Store locked up.	[7]
P501	Dispose of contents/container to an approved waste disposal plant.	[7]

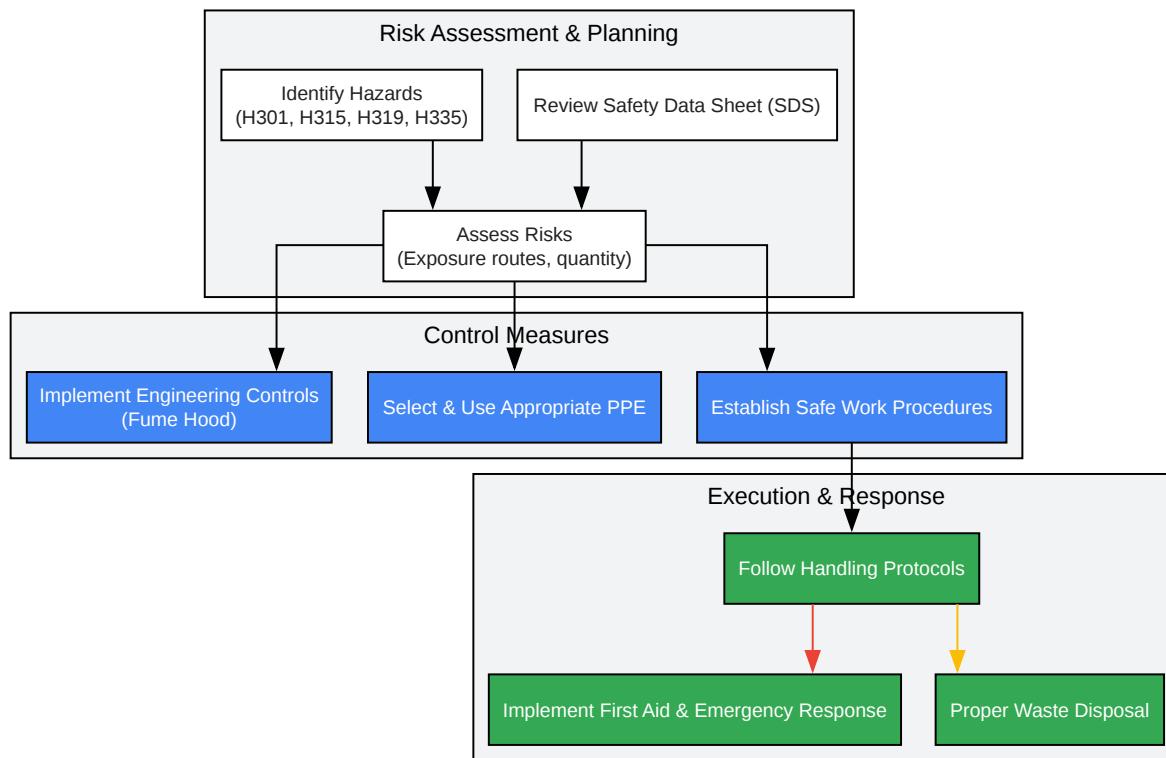
Experimental Protocols

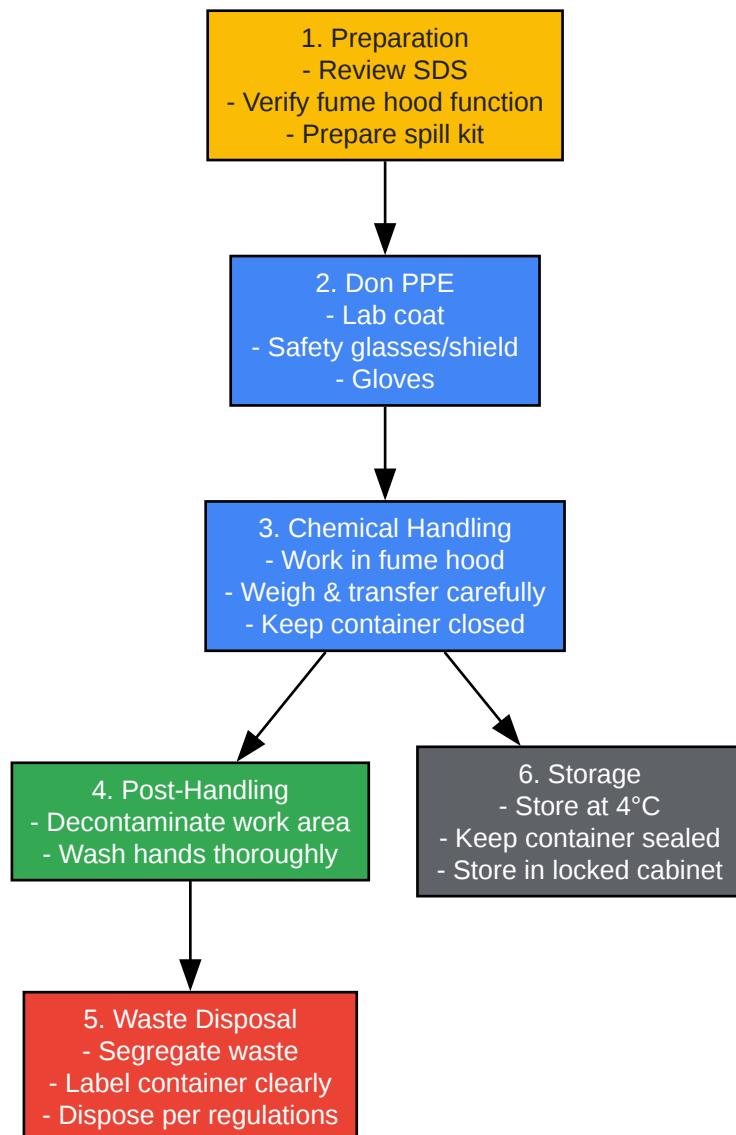
Detailed experimental protocols for the toxicological assessment of **5-Bromopyridine-3-sulfonamide** are not available in the public domain based on the conducted searches.

Researchers should develop and validate their own specific protocols based on the intended application and in accordance with institutional and regulatory guidelines for handling compounds with acute toxicity.

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling minimizes exposure risk. The following diagrams illustrate the necessary logical framework and workflow for safe handling.





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